

# Solubility of 4-(BenzylOxy)-3,5-dimethoxybenzaldehyde in organic solvents

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## Compound of Interest

Compound Name:	4-(BenzylOxy)-3,5-dimethoxybenzaldehyde
Cat. No.:	B1274108

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An In-depth Technical Guide to the Solubility of **4-(BenzylOxy)-3,5-dimethoxybenzaldehyde** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-(BenzylOxy)-3,5-dimethoxybenzaldehyde**. Due to the limited availability of precise quantitative solubility data for this specific compound in public literature, this document synthesizes information based on the principles of organic chemistry, data from structurally analogous compounds, and established experimental methodologies for solubility determination.

## Introduction to 4-(BenzylOxy)-3,5-dimethoxybenzaldehyde

**4-(BenzylOxy)-3,5-dimethoxybenzaldehyde** is an aromatic aldehyde characterized by a central benzaldehyde ring substituted with two methoxy groups and a benzylOxy group. Its structure suggests a largely nonpolar character due to the aromatic rings and ether linkages, with some capacity for polar interactions via the carbonyl group and oxygen atoms. Understanding its solubility is crucial for applications in organic synthesis, medicinal chemistry, and materials science, where it may be used as an intermediate or a key building block.

## Predicted Solubility Profile

The principle of "like dissolves like" is a cornerstone for predicting solubility.<sup>[1]</sup> Generally, polar compounds dissolve in polar solvents, and nonpolar compounds dissolve in nonpolar solvents.

<sup>[1]</sup> Aldehydes and ketones are soluble in most common organic solvents.<sup>[2][3][4]</sup>

Based on its molecular structure, **4-(BenzylOxy)-3,5-dimethoxybenzaldehyde** is expected to be soluble in a range of common organic solvents. The large benzylOxy group and the benzene ring contribute significant nonpolar character, while the carbonyl and methoxy groups introduce polarity. Small aldehydes are often soluble in water because the carbonyl group's oxygen atom can form hydrogen bonds with water molecules.<sup>[2][5]</sup> However, as the nonpolar carbon skeleton increases in size, water solubility rapidly decreases.<sup>[2][5][6]</sup> Given its large molecular weight and predominantly nonpolar structure, **4-(BenzylOxy)-3,5-dimethoxybenzaldehyde** is expected to be poorly soluble in water.

A related compound, 4-BenzylOxy-3-methoxybenzaldehyde, is reported to be soluble in organic solvents like ethanol, dimethylformamide, chloroform, and methanol, while being only slightly soluble in cold water.<sup>[7][8]</sup> This provides a strong basis for predicting the solubility behavior of the target compound.

Table 1: Predicted Solubility of **4-(BenzylOxy)-3,5-dimethoxybenzaldehyde** in Common Organic Solvents

Solvent	Solvent Type	Predicted Solubility	Rationale
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble to Highly Soluble	Strong polar aprotic solvent capable of dissolving a wide range of organic compounds.
N,N-Dimethylformamide (DMF)	Polar Aprotic	Soluble to Highly Soluble	Similar to DMSO, effective for many organic molecules.
Dichloromethane (DCM)	Polar Aprotic	Soluble	A common solvent for organic synthesis that dissolves many aromatic compounds.
Chloroform	Polar Aprotic	Soluble	A good solvent for many organic compounds, including those with aromatic rings. <a href="#">[7]</a> <a href="#">[8]</a>
Tetrahydrofuran (THF)	Polar Aprotic	Soluble	A versatile ether-based solvent.
Acetone	Polar Aprotic	Soluble	A polar aprotic ketone that is a good solvent for many organic substances.
Ethyl Acetate	Polar Aprotic	Soluble	A moderately polar solvent commonly used in chromatography and extractions.
Methanol	Polar Protic	Moderately Soluble	A polar protic solvent; solubility is expected based on data for

			similar compounds.[ <a href="#">7</a> ] [ <a href="#">8</a> ]
Ethanol	Polar Protic	Moderately Soluble	Similar to methanol, should be an effective solvent.[ <a href="#">7</a> ][ <a href="#">8</a> ]
Diethyl Ether	Nonpolar	Sparingly to Moderately Soluble	Less polar than other solvents, but should still provide some solubility.
Hexanes / Heptane	Nonpolar	Sparingly Soluble to Insoluble	The compound's polarity from oxygen atoms likely limits solubility in highly nonpolar alkanes.
Water	Polar Protic	Insoluble to Very Slightly Soluble	The large nonpolar structure is expected to dominate, leading to poor aqueous solubility.

## Solubility Data of Structurally Similar Compounds

To provide a quantitative reference, the following table summarizes solubility data for structurally related benzaldehyde derivatives. These compounds share key functional groups and offer insights into how structural modifications (e.g., hydroxyl vs. benzyloxy groups) affect solubility.

Table 2: Quantitative and Qualitative Solubility of Analogous Compounds

Compound	Solvent	Solvent Type	Solubility	Temperature (°C)
3,5-Dihydroxybenzaldehyde	Dimethyl Sulfoxide (DMSO)	Polar Aprotic	100 mg/mL <sup>[9]</sup>	Not Specified
Water	Polar Protic		~74.2 mg/mL (estimated) <sup>[9]</sup>	25
Ethanol	Polar Protic	Soluble <sup>[9]</sup>		Not Specified
Diethyl Ether	Nonpolar	Soluble <sup>[9]</sup>		Not Specified
3,4-Dimethoxybenzaldehyde	Alcohol	Polar Protic	Freely Soluble <sup>[10]</sup>	Not Specified
Diethyl Ether	Nonpolar	Freely Soluble <sup>[10]</sup>		Not Specified
Water (hot)	Polar Protic	Slightly Soluble <sup>[10]</sup>		Not Specified

## Experimental Protocol for Solubility Determination (Gravimetric Method)

The following protocol details a reliable gravimetric method for quantitatively determining the solubility of **4-(Benzylxy)-3,5-dimethoxybenzaldehyde** in a chosen organic solvent.<sup>[9]</sup> This method is based on creating a saturated solution, separating the undissolved solid, and then quantifying the dissolved solute by evaporating the solvent.

## Materials and Equipment

- **4-(Benzylxy)-3,5-dimethoxybenzaldehyde** (solute)
- Selected organic solvent
- Vials or flasks with airtight seals (e.g., screw-cap vials)

- Magnetic stirrer and stir bars or a shaker bath
- Temperature-controlled environment (e.g., incubator, water bath)
- Syringes and syringe filters (e.g., 0.45 µm PTFE for organic solvents)
- Pre-weighed evaporation dishes (e.g., glass Petri dishes or aluminum pans)
- Analytical balance (accurate to at least 0.1 mg)
- Fume hood or vacuum oven for solvent evaporation

## Procedure

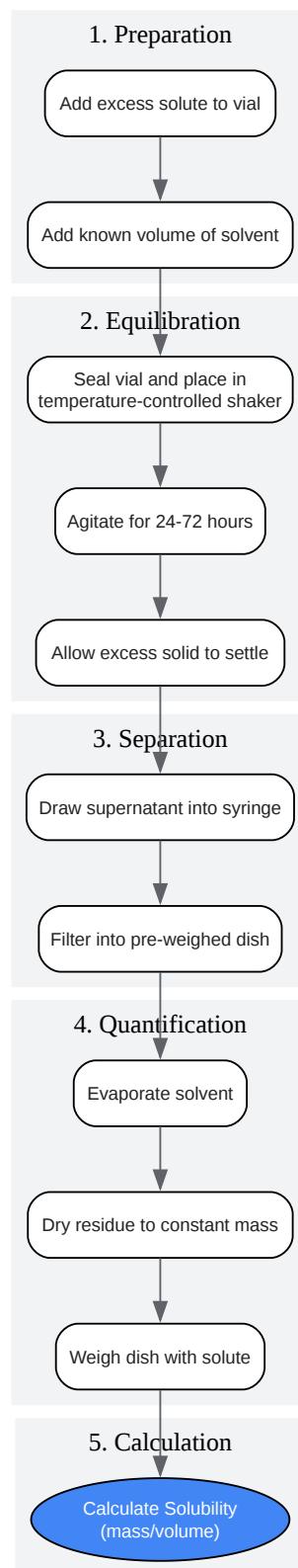
- Preparation of Saturated Solution:
  - Add an excess amount of **4-(BenzylOxy)-3,5-dimethoxybenzaldehyde** to a vial. An amount that ensures a visible quantity of undissolved solid remains at equilibrium is crucial.
  - Add a known volume of the selected organic solvent to the vial.
  - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vial in a temperature-controlled environment set to the desired experimental temperature (e.g., 25 °C).
  - Agitate the mixture using a magnetic stirrer or shaker for a sufficient period to ensure equilibrium is reached. A period of 24 to 72 hours is typical for crystalline organic compounds.[11]
- Separation of Undissolved Solute:
  - After equilibration, allow the vial to stand undisturbed in the temperature-controlled environment for several hours to let the excess solid settle.

- Carefully draw a specific volume of the supernatant (the clear, saturated solution) into a syringe, avoiding any solid particles.
- Attach a syringe filter to the syringe and dispense the clear filtrate into a pre-weighed evaporation dish. Record the exact volume of the filtrate transferred.

- Solvent Evaporation and Quantification:
  - Place the evaporation dish containing the filtrate in a fume hood or a vacuum oven at a moderate temperature to slowly evaporate the solvent. Avoid high temperatures that could cause the solute to decompose.
  - Once all the solvent has evaporated, place the dish in a desiccator to cool to room temperature and remove any residual moisture.
  - Weigh the evaporation dish containing the dried solute on the analytical balance.
  - Repeat the process of gentle heating (if needed) and cooling in a desiccator until a constant mass is achieved.
- Calculation of Solubility:
  - Determine the mass of the dissolved solid by subtracting the initial mass of the empty evaporation dish from the final constant mass.
  - Calculate the solubility by dividing the mass of the dissolved solid by the volume of the filtrate that was evaporated. The result can be expressed in units such as g/L or mg/mL.

## Visualized Experimental Workflow

The following diagrams illustrate the logical workflow of the experimental protocol for determining solubility.

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